

Advanced Operational & Safety Guide: Handling CAS 116826-37-0 (CaMKII 281-309)

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Compound of Interest

Compound Name: 116826-37-0

CAS No.: 116826-37-0

Cat. No.: B612721

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Introduction and Mechanistic Context

CAS **116826-37-0** designates the synthetic peptide fragment¹[1]. With a molecular weight of 3374.06, this peptide is a cornerstone reagent in neurobiology and cell cycle research¹[1]. It functions as a highly specific, potent competitive inhibitor of CaMKII by mimicking the enzyme's endogenous autoinhibitory domain²[2]. Researchers rely on this peptide to dissect the mechanisms of ³[3] and⁴[4].

Because this peptide exhibits profound biological activity—directly modulating synaptic plasticity and cell cycle arrest—it demands rigorous safety and operational protocols. To handle CAS **116826-37-0** effectively, one must understand its mechanism of action. When introduced into a biological system, it binds to the catalytic domain of active CaMKII, effectively competing with downstream substrates like Emi2 or AMPA receptors²[2]⁵[5]. Because it does not rely on broad-spectrum kinase inhibition, its effects are highly targeted³[3].

Figure 1: Mechanism of CaMKII competitive inhibition by the 281-309 peptide fragment.

Risk Assessment & Personal Protective Equipment (PPE) Matrix

The physical state of the peptide dictates the hazard profile. As a lyophilized powder, the primary risk is inhalation due to electrostatic dispersion. Once reconstituted, the risk shifts to dermal absorption, particularly if membrane-permeabilizing solvents are utilized.

Table 1: State-Dependent PPE Requirements

Physical State	Primary Hazard	Respiratory Protection	Hand Protection	Eye & Body Protection
Lyophilized Powder	Inhalation, Electrostatic dispersion	N95 / FFP3 Respirator or Class II Biological Safety Cabinet (BSC)	Nitrile gloves (Standard)	ANSI Z87.1 Goggles, Lab coat with snug cuffs
Reconstituted Solution	Dermal absorption	Standard lab ventilation	Double-gloving (Nitrile) or Butyl rubber if using DMSO	Safety glasses, Lab coat

Self-Validating Reconstitution & Handling Protocol

A self-validating protocol ensures that every step inherently confirms the success of the previous one, minimizing experimental artifacts. Peptides of this size (~3.3 kDa) are highly susceptible to surface adsorption and structural shearing.

Figure 2: Self-validating reconstitution and operational handling workflow for CAS **116826-37-0**.

Step-by-Step Methodology:

- **Pre-Centrifugation (Critical Baseline):** Before breaking the vial seal, centrifuge the container at $10,000 \times g$ for 1 minute.

- Causality: Lyophilized powder routinely adheres to the upper walls and cap during transit. Centrifugation consolidates the pellet, ensuring that the calculated solvent volume yields the exact intended molarity.
- Solvent Selection & Addition: Add ultrapure water or a physiological buffer (e.g., PBS) directly to the vial^[1].
 - Causality: Maintaining physiological pH preserves the peptide's structural conformation. If a stock solution requires DMSO, ensure the final assay concentration remains below 0.1% to prevent solvent-induced cytotoxicity.
- Dissolution: Pipette the solution gently up and down. Do not vortex vigorously or sonicate at high power.
 - Causality: Vigorous mechanical agitation introduces shear forces and foaming, which can denature the peptide bonds and reduce its inhibitory efficacy.
- Aliquoting: Immediately divide the reconstituted stock into single-use aliquots (e.g., 10–50 μ L) using low-protein-binding microcentrifuge tubes.
 - Causality: Low-bind tubes prevent the loss of peptide to the plastic matrix, while aliquoting eliminates the need for repeated freeze-thaw cycles that rapidly degrade the peptide.

Storage, Stability, and Disposal Plans

Maintaining the biological activity of CAS **116826-37-0** requires strict temperature controls, and operational readiness requires a definitive plan for end-of-life chemical disposal.

Table 2: Storage and Stability Metrics

Storage Condition	Physical State	Expected Stability	Scientific Rationale
-20°C to -80°C (Desiccated)	Lyophilized Powder	12 to 24 months	Minimizes hydrolytic degradation and oxidation of sensitive residues.
-80°C	Reconstituted Aliquots	3 to 6 months	Halts enzymatic degradation; aliquoting prevents structural shearing from freeze-thaw cycles.
4°C	Reconstituted Solution	1 to 2 weeks	Suitable only for immediate experimental use; risk of bacterial contamination and peptide aggregation.

Spill Management and Disposal Plan:

- **Dry Powder Spills:** Do not sweep, as this aerosolizes the biologically active peptide. Cover the spill with a damp, inert absorbent pad. Wipe the area with a 10% bleach solution to denature the peptide, followed by 70% ethanol. Dispose of all cleanup materials in a sealed biohazard solid waste container.
- **Liquid Spills:** Absorb the liquid with vermiculite or specialized chemical absorbent pads. Wash the contaminated surface thoroughly with detergent and water.
- **Chemical Disposal:** Unused peptide solutions must not be poured down the drain. Treat them as biologically active chemical waste. Collect in clearly labeled, leak-proof containers and arrange for incineration through your institution's Environmental Health and Safety (EHS) department, strictly adhering to local and federal regulations.

References

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